RO2959 Monohydrochloride: Application Notes and Protocols for In Vitro Research

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*RO2959 monohydrochloride*
CAS No.:	*2309172-44-7*
Cat. No.:	*B3182163*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

RO2959 monohydrochloride is a potent and selective inhibitor of the Calcium Release-Activated Calcium (CRAC) channel, a key component of store-operated calcium entry (SOCE) in various cell types, particularly lymphocytes.[1][2] By blocking the influx of extracellular calcium, RO2959 effectively attenuates downstream signaling pathways crucial for immune cell activation, proliferation, and cytokine production.[3] These application notes provide detailed protocols for utilizing **RO2959 monohydrochloride** in a range of in vitro studies to investigate its effects on cellular functions.

Mechanism of Action

RO2959 monohydrochloride selectively targets the Orai1 protein, the pore-forming subunit of the CRAC channel.[2] The activation of the CRAC channel is a critical event in store-operated calcium entry (SOCE). This process is initiated by the depletion of calcium from the endoplasmic reticulum (ER), which is sensed by the stromal interaction molecule 1 (STIM1). STIM1 then translocates to the plasma membrane and activates Orai1, leading to a sustained

© 2026 BenchChem. All rights reserved.

influx of calcium into the cell. This rise in intracellular calcium activates calcineurin, which in turn dephosphorylates the Nuclear Factor of Activated T-cells (NFAT) transcription factor. Dephosphorylated NFAT translocates to the nucleus and initiates the transcription of genes encoding various cytokines, such as Interleukin-2 (IL-2), and other molecules involved in the immune response. RO2959, by inhibiting Orai1, effectively blocks this entire signaling cascade. [3]

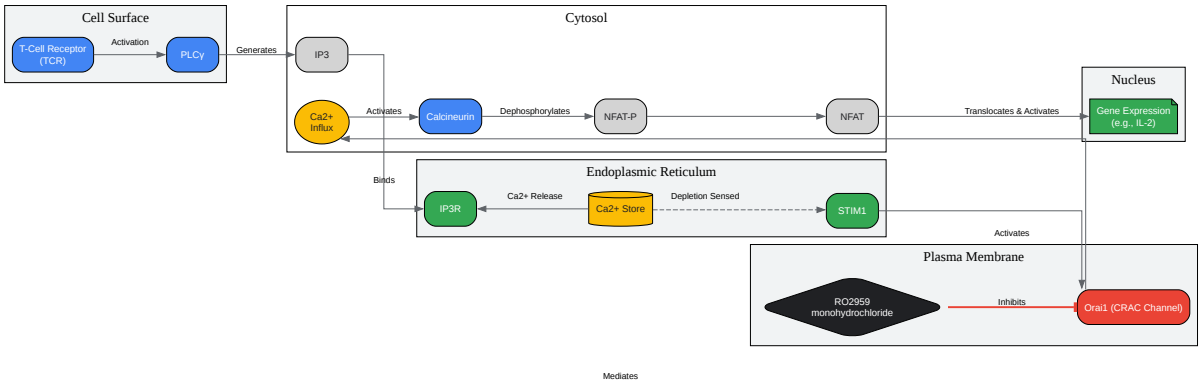
Quantitative Data Summary

The inhibitory activity of **RO2959 monohydrochloride** has been quantified in various in vitro assays. The following table summarizes key IC50 values.

Target/Assay	Cell Type/System	IC50 Value	Reference
CRAC Channel Current (I-CRAC)	RBL-2H3 cells	402 nM	[1]
Orai1/Stim1-mediated SOCE	CHO cells	25 nM	[1]
Orai3	CHO cells	530 nM	[2]
SOCE in activated CD4+ T lymphocytes	Human primary CD4+ T cells	265 nM	[2]
IL-2 Production	Human T-cells	Potent inhibitor (specific IC50 not provided)	[1]

Signaling Pathway Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: **RO2959 monohydrochloride** inhibits the CRAC channel signaling pathway.

Experimental Protocols

Preparation of **RO2959 Monohydrochloride** Stock Solution

For in vitro studies, **RO2959 monohydrochloride** should be dissolved in a suitable solvent to prepare a concentrated stock solution.

- Reagent: **RO2959 monohydrochloride**

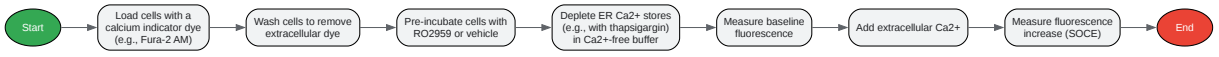
© 2026 BenchChem. All rights reserved.

- Solvent: Dimethyl sulfoxide (DMSO)
- Procedure:
  - Prepare a 10 mM stock solution of **RO2959 monohydrochloride** in DMSO. For example, dissolve 4.64 mg of **RO2959 monohydrochloride** (MW: 464.96 g/mol) in 1 mL of DMSO.
  - If necessary, use sonication to aid dissolution.[1]
  - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
  - Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[1]
- Note: When preparing working concentrations, the final concentration of DMSO in the cell culture medium should be kept below 0.1% to avoid solvent-induced cytotoxicity.

In Vitro Calcium Flux Assay

This protocol describes the measurement of store-operated calcium entry (SOCE) in response to ER calcium store depletion and its inhibition by **RO2959 monohydrochloride**.

- Experimental Workflow Diagram:



Click to download full resolution via product page

Caption: Workflow for the in vitro calcium flux assay.

- Materials:
  - Suspension cells (e.g., Jurkat T-cells) or adherent cells (e.g., CHO cells stably expressing Orai1 and STIM1).[3]
  - Calcium indicator dye (e.g., Fura-2 AM, Fluo-4 AM).
  - Pluronic F-127.

© 2026 BenchChem. All rights reserved.

- Calcium-free buffer (e.g., Hank's Balanced Salt Solution without Ca2+ and Mg2+).
- Calcium-containing buffer (e.g., HBSS with Ca2+ and Mg2+).
- Thapsigargin or other ER Ca2+-ATPase inhibitors.
- **RO2959 monohydrochloride** stock solution.
- 96-well black, clear-bottom microplate.
- Fluorescence plate reader with kinetic reading capabilities.

- Procedure:
  - Cell Preparation:
    - Harvest and wash the cells with calcium-free buffer.
    - Resuspend the cells at a density of 1 x 10^6 cells/mL in calcium-free buffer.
  - Dye Loading:
    - Add the calcium indicator dye (e.g., 2-5 µM Fura-2 AM) and a similar concentration of Pluronic F-127 to the cell suspension.
    - Incubate for 30-60 minutes at 37°C in the dark.
    - Wash the cells twice with calcium-free buffer to remove excess dye.
    - Resuspend the cells in calcium-free buffer at a final concentration of 1 x 10^6 cells/mL.
  - Assay:
    - Plate 100 µL of the cell suspension per well in a 96-well plate.
    - Add 50 µL of calcium-free buffer containing various concentrations of **RO2959 monohydrochloride** or vehicle (DMSO) to the respective wells. A typical concentration range for a dose-response curve would be from 1 nM to 10 µM.

© 2026 BenchChem. All rights reserved.

- Pre-incubate for 10-30 minutes at room temperature.
- Place the plate in the fluorescence plate reader and record a baseline fluorescence for 1-2 minutes.
- Add 50 µL of calcium-free buffer containing thapsigargin (final concentration 1-2 µM) to all wells to deplete ER calcium stores.
- Continue to record fluorescence for 5-10 minutes.
- Add 50 µL of calcium-containing buffer to all wells to a final extracellular Ca2+ concentration of 1-2 mM.
- Record the subsequent increase in fluorescence for 5-10 minutes.

- Data Analysis:
  - The increase in fluorescence after the addition of extracellular calcium represents SOCE.
  - Calculate the peak fluorescence intensity or the area under the curve after calcium addition.
  - Normalize the data to the vehicle control and plot the dose-response curve to determine the IC50 of **RO2959 monohydrochloride**.

T-Cell Proliferation Assay

This protocol uses CFSE (Carboxyfluorescein succinimidyl ester) staining to assess the inhibitory effect of **RO2959 monohydrochloride** on T-cell proliferation.

- Materials:
  - Human Peripheral Blood Mononuclear Cells (PBMCs) or purified CD4+ T-cells.
  - CFSE.
  - Complete RPMI-1640 medium.

© 2026 BenchChem. All rights reserved.

- T-cell activators (e.g., anti-CD3/anti-CD28 antibodies, Phytohemagglutinin (PHA)).
- **RO2959 monohydrochloride** stock solution.
- 96-well round-bottom microplate.
- Flow cytometer.

- Procedure:
  - CFSE Staining:
    - Isolate PBMCs or CD4+ T-cells.
    - Resuspend the cells at 1 x 10^7 cells/mL in pre-warmed PBS.
    - Add CFSE to a final concentration of 1-5 µM and incubate for 10 minutes at 37°C.
    - Quench the staining by adding 5 volumes of ice-cold complete RPMI-1640 medium.
    - Wash the cells twice with complete RPMI-1640 medium.
  - Cell Culture and Treatment:
    - Resuspend the CFSE-labeled cells at 1 x 10^6 cells/mL in complete RPMI-1640 medium.
    - Plate 100 µL of the cell suspension per well in a 96-well plate.
    - Add 50 µL of medium containing various concentrations of **RO2959 monohydrochloride** or vehicle.
    - Add 50 µL of T-cell activators (e.g., anti-CD3/anti-CD28 beads or soluble antibodies).
    - Incubate the plate for 3-5 days at 37°C in a 5% CO2 incubator.
  - Flow Cytometry Analysis:
    - Harvest the cells and wash with FACS buffer (PBS with 2% FBS).

© 2026 BenchChem. All rights reserved.

- Acquire the samples on a flow cytometer.
- Analyze the CFSE fluorescence in the FITC channel. Each cell division will result in a halving of the CFSE intensity.

- Data Analysis:
  - Quantify the percentage of proliferated cells in each condition.
  - Plot the percentage of proliferation against the concentration of **RO2959 monohydrochloride** to determine its inhibitory effect.

Cytokine Release Assay

This protocol measures the inhibition of IL-2 production by **RO2959 monohydrochloride** in activated T-cells using an ELISA (Enzyme-Linked Immunosorbent Assay).

- Materials:
  - Human PBMCs or purified CD4+ T-cells.
  - Complete RPMI-1640 medium.
  - T-cell activators (e.g., anti-CD3/anti-CD28 antibodies, PHA).
  - **RO2959 monohydrochloride** stock solution.
  - 96-well flat-bottom microplate.
  - Human IL-2 ELISA kit.
  - Plate reader.
- Procedure:
  - Cell Culture and Treatment:
    - Isolate PBMCs or CD4+ T-cells.

© 2026 BenchChem. All rights reserved.

- Resuspend the cells at 1 x 10^6 cells/mL in complete RPMI-1640 medium.
- Plate 100 µL of the cell suspension per well in a 96-well plate.
- Add 50 µL of medium containing various concentrations of **RO2959 monohydrochloride** or vehicle.
- Add 50 µL of T-cell activators.
- Incubate the plate for 24-48 hours at 37°C in a 5% CO2 incubator.

- Supernatant Collection:
  - Centrifuge the plate at 300 x g for 5 minutes.
  - Carefully collect the supernatant from each well without disturbing the cell pellet.
- ELISA:
  - Perform the IL-2 ELISA on the collected supernatants according to the manufacturer's instructions.
- Data Analysis:
  - Generate a standard curve using the IL-2 standards provided in the kit.
  - Calculate the concentration of IL-2 in each sample.
  - Plot the IL-2 concentration against the concentration of **RO2959 monohydrochloride** to determine its inhibitory effect.

Conclusion

RO2959 monohydrochloride is a valuable pharmacological tool for the in vitro investigation of CRAC channel function and store-operated calcium entry. The protocols outlined in these application notes provide a framework for researchers to study the effects of this potent inhibitor on various cellular processes, including calcium signaling, T-cell proliferation, and cytokine release. Adherence to these detailed methodologies will facilitate the generation of

© 2026 BenchChem. All rights reserved.

robust and reproducible data, contributing to a deeper understanding of the role of CRAC channels in health and disease.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Characterization of a novel CRAC inhibitor that potently blocks human T cell activation and effector functions - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [RO2959 Monohydrochloride: Application Notes and Protocols for In Vitro Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3182163/docs#ro2959-monohydrochloride-application-notes-and-protocols-for-in-vitro-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.